

An In-depth Technical Guide to 1-Bromodecane-d21 (CAS: 98195-39-2)

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Compound of Interest

Compound Name: 1-Bromodecane-d21

CAS No.: 98195-39-2

Cat. No.: B1284251

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromodecane-d21 is a deuterated form of 1-bromodecane, a saturated bromoalkane. In this isotopically labeled version, all 21 hydrogen atoms have been replaced with deuterium, a stable, non-radioactive isotope of hydrogen. This substitution results in a molecule that is chemically similar to its non-deuterated counterpart but has a significantly higher molecular weight. This key difference makes **1-Bromodecane-d21** an invaluable tool in various scientific applications, particularly as a synthetic intermediate and, most notably, as an internal standard in mass spectrometry-based quantitative analysis.

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **1-Bromodecane-d21**, with a focus on its role in drug development and research.

Physicochemical Properties

The physical and chemical properties of **1-Bromodecane-d21** are summarized in the table below. These properties are critical for its use in experimental settings, dictating its solubility, handling, and behavior in analytical systems.

Property	Value	Reference
CAS Number	98195-39-2	[1]
Molecular Formula	C ₁₀ D ₂₁ Br	[2]
Linear Formula	CD ₃ (CD ₂) ₉ Br	[1]
Molecular Weight	242.31 g/mol	[1][3]
Appearance	Liquid	
Boiling Point	238 °C (lit.)	
Density	1.166 g/mL at 25 °C	
Isotopic Purity	≥98 atom % D	
Chemical Purity	≥95%	
Storage Temperature	Room temperature, away from light and moisture	

Synthesis of 1-Bromodecane-d21

While specific, detailed proprietary synthesis protocols for **1-Bromodecane-d21** are not publicly available, a plausible and common method involves the bromination of a fully deuterated decanol (Decan-1-ol-d22). This process is analogous to the synthesis of the non-deuterated 1-bromodecane.

Experimental Protocol: Synthesis via Bromination of Deuterated Decanol

This protocol is a representative method and may require optimization.

Materials:

- Decan-1-ol-d₂₂
- Hydrobromic acid (48% in water)
- Concentrated sulfuric acid
- Sodium bicarbonate solution (saturated)
- Anhydrous calcium chloride
- Deuterated water (D₂O)
- Organic solvent (e.g., diethyl ether or dichloromethane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, add 1 mole equivalent of Decan-1-ol-d₂₂.
- **Acid Addition:** Cool the flask in an ice bath. Slowly add 0.5 mole equivalents of concentrated sulfuric acid with constant stirring.
- **Bromination:** Add 1.25 mole equivalents of hydrobromic acid dropwise to the cooled and stirred mixture.
- **Reflux:** After the addition is complete, remove the ice bath and heat the mixture to reflux for 6-8 hours.
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel. If a solid forms, add a minimal amount of organic solvent to dissolve it.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and finally with brine.

- Dry the organic layer over anhydrous calcium chloride.
- Purification:
 - Filter to remove the drying agent.
 - Concentrate the organic phase under reduced pressure to obtain the crude **1-Bromodecane-d21**.
 - Purify the crude product by vacuum distillation to yield the final, high-purity product.

Applications in Research and Drug Development

The primary application of **1-Bromodecane-d21** is as an internal standard in quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).

Role as an Internal Standard in Pharmacokinetic Studies

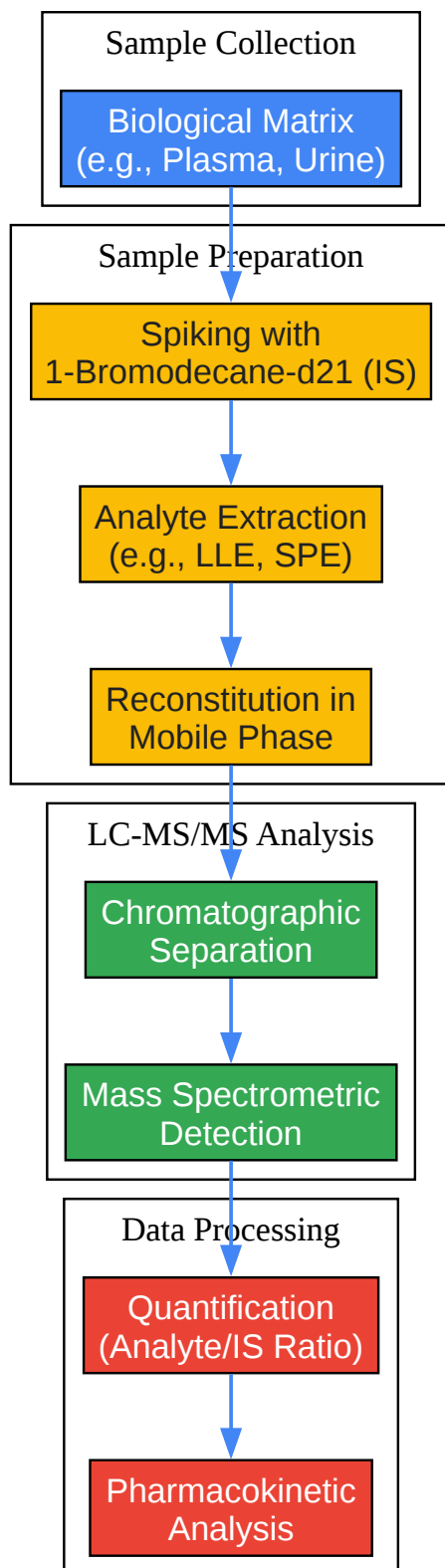
In pharmacokinetic (PK) studies, which assess the absorption, distribution, metabolism, and excretion (ADME) of a drug candidate, accurate quantification of the drug in biological matrices (e.g., plasma, urine) is crucial. Deuterated internal standards are considered the gold standard for such analyses.

Principle:

1-Bromodecane-d21, being chemically identical to its non-deuterated analog, exhibits the same chromatographic retention time and ionization efficiency in the mass spectrometer. However, due to its higher mass, it is readily distinguishable by the mass detector. By adding a known amount of **1-Bromodecane-d21** to each sample at the beginning of the sample preparation process, it can be used to normalize for variations in sample extraction, matrix effects (ion suppression or enhancement), and instrument response. This results in significantly improved accuracy and precision of the quantitative data.

Experimental Workflow: Use of 1-Bromodecane-d21 as an Internal Standard in a Pharmacokinetic Study

The following diagram illustrates a typical workflow for a pharmacokinetic study employing a deuterated internal standard like **1-Bromodecane-d21**.



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